

3-(bromomethyl)-2,2-dimethyloxirane molecular weight and formula

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Compound of Interest

Compound Name: 3-(bromomethyl)-2,2-dimethyloxirane

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An In-depth Technical Guide to the Molecular Properties of 3-(bromomethyl)-2,2-dimethyloxirane

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This technical guide provides a detailed analysis of the molecular formula and molecular weight of **3-(bromomethyl)-2,2-dimethyloxirane**, a key building block in various synthetic pathways.

Molecular Formula

The molecular formula for **3-(bromomethyl)-2,2-dimethyloxirane** has been definitively established through spectroscopic analysis and elemental composition studies. The formula is:

$\text{C}_5\text{H}_9\text{BrO}$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This formula indicates that each molecule of the compound is composed of five carbon atoms, nine hydrogen atoms, one bromine atom, and one oxygen atom.

Molecular Weight

The molecular weight of a compound is a critical parameter for a wide range of experimental procedures, including reaction stoichiometry, preparation of solutions, and analytical

characterization. The experimentally determined and computationally calculated molecular weight of **3-(bromomethyl)-2,2-dimethyloxirane** is approximately 165.03 g/mol [1].

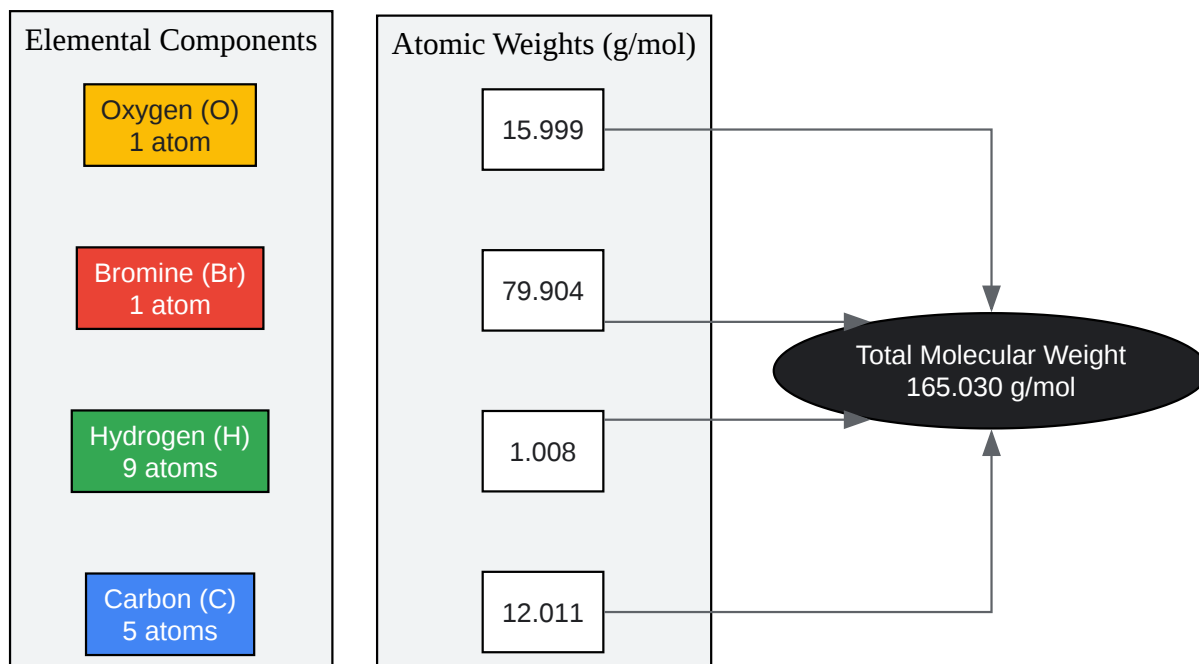
A more precise molecular weight can be calculated by summing the atomic weights of its constituent atoms. The following table details this calculation using the conventional atomic weights of each element.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	5	12.011	60.055
Hydrogen	H	9	1.008	9.072
Bromine	Br	1	79.904[6]	79.904
Oxygen	O	1	15.999[7]	15.999
Total	165.030			

The calculated molecular weight of 165.030 g/mol is in excellent agreement with the cited value of 165.03 g/mol [1].

Logical Relationship of Molecular Components

The following diagram illustrates the hierarchical contribution of each element to the total molecular weight of **3-(bromomethyl)-2,2-dimethyloxirane**.



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Elemental contribution to molecular weight.

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